

incompatible materials with 5-Bromo-2-methylbenzene-1-sulfonyl chloride

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzene-1-sulfonyl chloride

Cat. No.: B1276150

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Technical Support Center: 5-Bromo-2-methylbenzene-1-sulfonyl chloride

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and potential incompatibilities of **5-Bromo-2-methylbenzene-1-sulfonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Bromo-2-methylbenzene-1-sulfonyl chloride**?

A1: **5-Bromo-2-methylbenzene-1-sulfonyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} It is also moisture-sensitive and reacts violently with water, releasing toxic and irritating gases such as hydrogen chloride and sulfur oxides.^{[3][4][5]} Inhalation of its vapors can be fatal and may cause respiratory irritation.^{[4][5]}

Q2: What happens when **5-Bromo-2-methylbenzene-1-sulfonyl chloride** comes into contact with water or moisture?

A2: Contact with water or moist air leads to a violent exothermic reaction.^{[4][5][6]} This reaction decomposes the compound, liberating toxic and corrosive gases, including hydrogen chloride

and sulfur oxides.[4][5] Therefore, it is crucial to handle this chemical in a dry environment and store it in tightly sealed containers away from moisture.[5]

Q3: Which general classes of chemicals are incompatible with **5-Bromo-2-methylbenzene-1-sulfonyl chloride?**

A3: This compound is incompatible with a range of common laboratory reagents. The primary incompatible classes include water, bases, alcohols, and metals.[4][5] Additionally, materials such as strong oxidizing agents, amines, and strong reducing agents should be avoided.[3][7]

Q4: Can I use standard laboratory equipment for reactions involving this compound?

A4: Care should be taken when selecting equipment. Due to its corrosive nature and reactivity with metals, it is advisable to use glass or other inert material for reaction vessels and handling equipment.[6] Ensure all equipment is thoroughly dried before use to prevent hazardous reactions with residual moisture.

Q5: What are the recommended storage conditions for **5-Bromo-2-methylbenzene-1-sulfonyl chloride?**

A5: It should be stored in a dry, cool, and well-ventilated area in a tightly closed container.[5] The storage area should be designated for corrosive materials and kept separate from incompatible substances, particularly water and moist air.[5]

Troubleshooting Guide: Incompatible Materials

This section provides a quick reference for materials that must be avoided when working with **5-Bromo-2-methylbenzene-1-sulfonyl chloride** to prevent hazardous situations.

Incompatible Material Class	Specific Examples	Potential Hazard
Water & Moisture	Water, Humid Air	Violent reaction, release of toxic and corrosive gases (HCl, SOx).[4][5][6]
Bases	Sodium Hydroxide, Potassium Hydroxide, Amines	Violent reaction, heat generation.[4][5][6]
Alcohols	Methanol, Ethanol, Isopropanol	Exothermic reaction, formation of esters and HCl gas.[4][5][6]
Metals	Aluminum, Iron (especially when moist)	Corrosion, potential for reaction.[4][5][6]
Strong Oxidizing Agents	Peroxides, Nitrates, Perchlorates	Violent or explosive reactions.[3][7][8]
Strong Reducing Agents	Hydrides	Potential for vigorous reactions.[3][7]

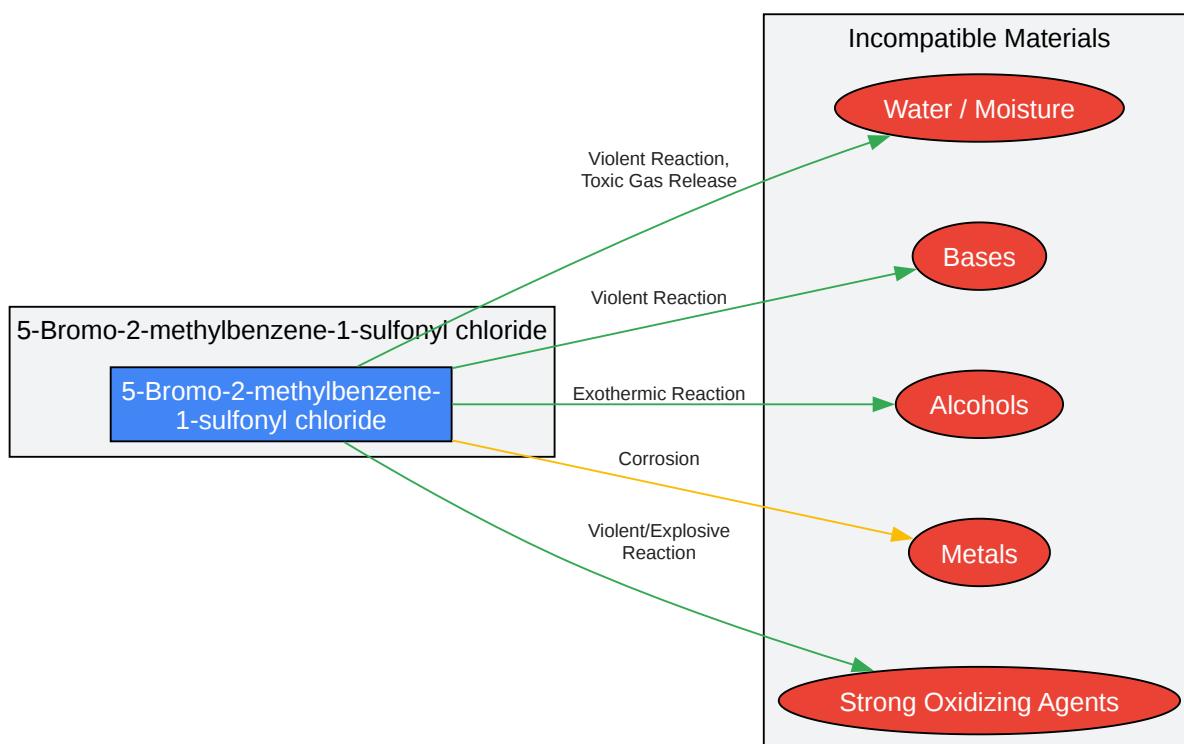
Experimental Protocols

Protocol: Handling and Quenching of **5-Bromo-2-methylbenzene-1-sulfonyl chloride**

- Handling: All manipulations should be performed in a chemical fume hood.[5] Personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves, and a lab coat, must be worn.[5] Ensure all glassware and equipment are scrupulously dried before use.
- Reaction Setup: Reactions should be conducted under an inert atmosphere (e.g., nitrogen or argon) to exclude moisture.
- Quenching: Unreacted **5-Bromo-2-methylbenzene-1-sulfonyl chloride** must be quenched carefully. Slowly and cautiously add the reaction mixture to a separate flask containing a stirred, cooled solution of a suitable quenching agent, such as a dilute aqueous base (e.g., sodium bicarbonate), ensuring the temperature is controlled with an ice bath. This process should be done in a fume hood due to the evolution of gas.

Visualizing Incompatibility

The following diagram illustrates the key incompatibility relationships for **5-Bromo-2-methylbenzene-1-sulfonyl chloride**.



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Caption: Incompatibility reaction pathways for **5-Bromo-2-methylbenzene-1-sulfonyl chloride**.

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